

melting point comparison 5-Acetylsalicylamide batch quality

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Compound Focus: 5-Acetylsalicylamide

CAS No.: 40187-51-7

Cat. No.: S664260

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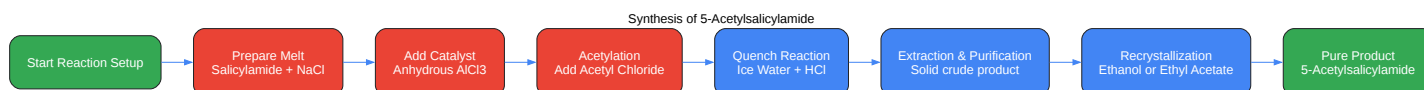
Documented Melting Point of 5-Acetylsalicylamide

The melting point of **5-Acetylsalicylamide** from two commercial sources is consistently reported as **220-222 °C** [1] [2]. This value represents a standard specification for the compound rather than experimental results from different batches.

Chemical Name	CAS Number	Documented Melting Point	Source
5-Acetylsalicylamide	40187-51-7	220-222 °C [1]	Sigma-Aldrich
5-Acetylsalicylamide	40187-51-7	220-222 °C [2]	Thermo Scientific (via Fisher Scientific)

Detailed Synthetic Method and Protocol

The patent (CN104557604A) provides a detailed synthetic method for **5-Acetylsalicylamide** via a Friedel-Crafts acylation reaction [3]. The following workflow outlines the key stages of the synthesis.



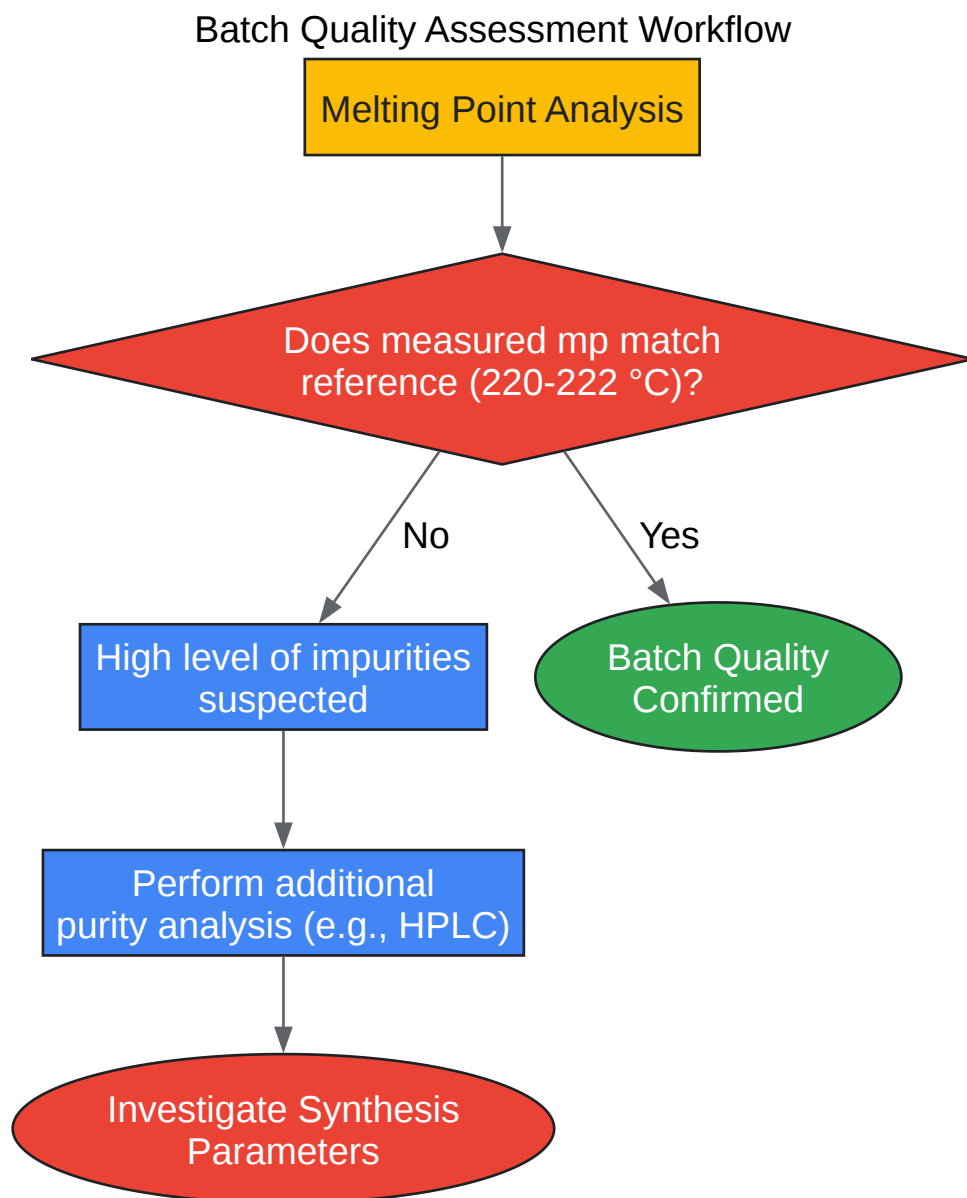
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Step-by-Step Experimental Procedure [3]:

- **Preparation of Reactant Melt:** Intimately mix salicylamide with sodium chloride (NaCl) in a weight ratio of **1:1 to 1:3**. Heat the mixture to **120-130 °C** with stirring until a uniform liquid melt is formed.
- **Catalyst Addition:** To the molten suspension, add anhydrous aluminum chloride (AlCl₃). The molar ratio of salicylamide to AlCl₃ should be **1:1 to 1:1.2**.
- **Acetylation Reaction:** Maintain the temperature at **120-130 °C** and add acetyl chloride dropwise. The molar ratio of salicylamide to acetyl chloride is **1:1 to 1:1.5**. Stir the reaction mixture for 2-4 hours under thermal insulation.
- **Reaction Quenching:** After the reaction is complete, cool the mixture and carefully pour it into a mixture of ice water and concentrated hydrochloric acid.
- **Isolation of Crude Product:** The solid crude product is collected via filtration, then washed with water until the filtrate is neutral, and dried.
- **Purification:** The crude product is recrystallized from a suitable solvent like ethanol, methanol, or ethyl acetate to obtain the pure **5-Acetylsalicylamide**.

A Framework for Batch Quality Assessment

To conduct a melting point comparison for batch quality control, you can use the documented value as a reference and follow a systematic assessment process.



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Key Parameters to Investigate for Batch Variability (based on the synthesis protocol) [3]:

- **Reactant Purity:** Quality of starting salicylamide.
- **Reaction Conditions:** Strict control over temperature, time, and molar ratios.
- **Catalyst Activity:** Anhydrous conditions are crucial for $AlCl_3$ efficacy.
- **Purification Efficiency:** The effectiveness of the washing and recrystallization steps.

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References

1. - 5 98 40187-51-7 Acetylsalicylamide [[sigmaaldrich.com](https://www.sigmaaldrich.com)]
2. - 5 , 98%, Thermo Scientific | Fisher Scientific Acetylsalicylamide [[fishersci.co.uk](https://www.fishersci.co.uk)]
3. CN104557604A - Synthetic method for 5 - acetylsalicylamide [patents.google.com]

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